

An In-depth Technical Guide to the Discovery and History of Hexamethylmelamine

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Compound of Interest

Compound Name: *Hexamethylmelamine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, history, synthesis, and applications of **Hexamethylmelamine** (HMM). It is designed to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and materials science.

Introduction

Hexamethylmelamine (HMM), systematically named ((1,3,5-triazine-2,4,6-triyl)tris(azanetriyl))hexamethanol, is a key intermediate in the production of melamine-formaldehyde resins. Its discovery was a pivotal moment in the development of aminoplasts, a class of thermosetting polymers. While primarily used in industrial applications, its chemical reactivity has also led to investigations into its biological activity and potential roles in drug delivery systems. This guide will delve into the historical context of its discovery, detailed synthesis protocols, physicochemical properties, and its relevance in the field of drug development.

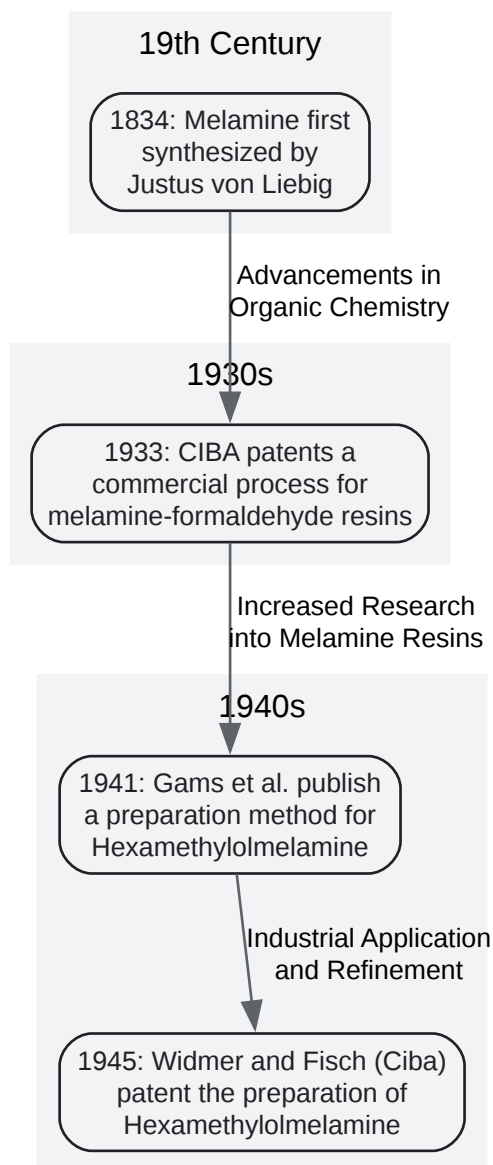
Discovery and History

The journey to the synthesis of **Hexamethylmelamine** is intrinsically linked to the history of its precursors, melamine and formaldehyde.

- 1834: The story begins with the German chemist Justus von Liebig, who first synthesized melamine.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Early 20th Century: The development of synthetic polymers flourished, and the reaction between formaldehyde and various amino compounds became a subject of intense research.
- 1930s: The industrial production of melamine-formaldehyde (MF) resins commenced. A significant milestone was a patent awarded to the Swiss company CIBA in 1933 for a commercial process to produce these resins.[\[6\]](#) This period marks the likely first synthesis of **Hexamethylolmelamine** as a crucial, albeit initially unisolated, intermediate.
- 1941: A publication by Gams and colleagues in Helvetica Chimica Acta provided a clear scientific description of the preparation of **Hexamethylolmelamine**.[\[7\]](#)
- 1945: A US patent granted to Widmer and Fisch, and assigned to Ciba, further detailed the preparation of HMM, solidifying its importance as a defined chemical compound.[\[7\]](#)

The timeline below illustrates the key milestones in the discovery and development of **Hexamethylolmelamine**.

Historical Timeline of Hexamethylolmelamine Discovery



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A brief history of **Hexamethylolmelamine**.

Physicochemical Properties

Hexamethylolmelamine is a white, crystalline solid. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ N ₆ O ₆	[8][9]
Molecular Weight	306.28 g/mol	[8][9][10][11]
CAS Number	531-18-0	[9]
Melting Point	135-139 °C	[7]
Solubility	Soluble in water	[7][8]
Appearance	Amorphous to crystalline white mass	[7]

Experimental Protocols for Synthesis

The synthesis of **Hexamethylolmelamine** is primarily achieved through the reaction of melamine with an excess of formaldehyde under alkaline conditions. The following protocol is a representative example based on established literature.[12][13][14][15]

Materials:

- Melamine (C₃H₆N₆)
- Formaldehyde solution (37% in water)
- Sodium hydroxide (NaOH) or other suitable base
- Distilled water

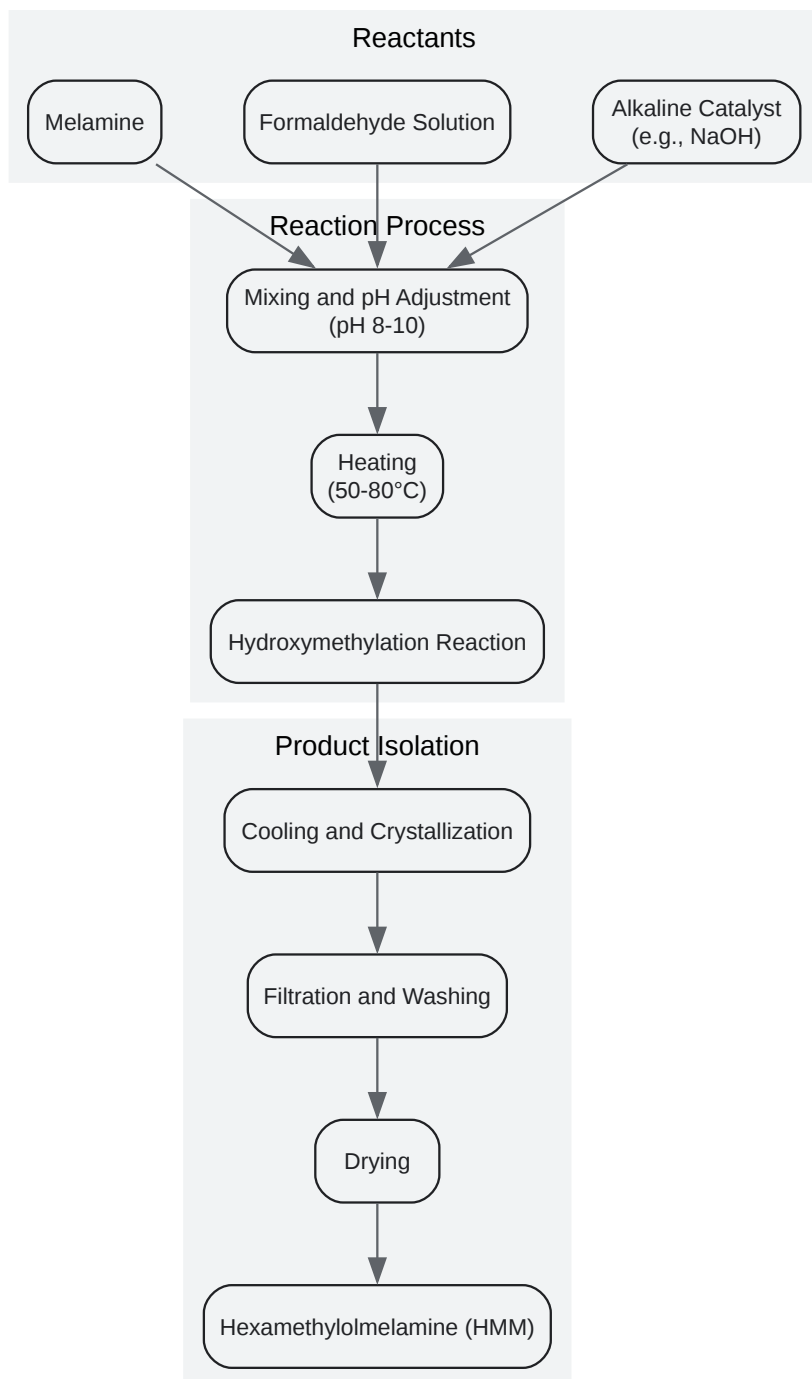
Procedure:

- Reaction Setup: A reaction vessel equipped with a stirrer, thermometer, and reflux condenser is charged with a formaldehyde solution and distilled water.

- **pH Adjustment:** The pH of the formaldehyde solution is adjusted to between 8.0 and 10.0 using a dilute solution of sodium hydroxide. This alkaline environment is crucial for promoting the hydroxymethylation reaction and preventing premature condensation.
- **Addition of Melamine:** Melamine is slowly added to the stirred formaldehyde solution. The molar ratio of formaldehyde to melamine is typically maintained between 6:1 and 12:1 to ensure complete hydroxymethylation.
- **Reaction Conditions:** The reaction mixture is heated to a temperature of 50-80°C. The reaction is monitored until the melamine is completely dissolved, indicating the formation of methylolmelamines.
- **Crystallization and Isolation:** Upon completion of the reaction, the solution is cooled to induce crystallization of **Hexamethylolmelamine**. The resulting solid product is then isolated by filtration, washed with cold water, and dried under vacuum.

The workflow for the synthesis of **Hexamethylolmelamine** is depicted in the following diagram.

Synthesis Workflow for Hexamethylolmelamine



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A typical synthesis workflow for **Hexamethylolmelamine**.

Relevance to Drug Development

While **Hexamethylolmelamine** is not a therapeutic agent itself, its chemical properties and those of its derivatives have led to investigations in the context of drug development, primarily in two areas: as a cytotoxic agent and as a component in drug delivery systems.

5.1. Cytotoxicity Studies

In vitro studies have shown that **Hexamethylolmelamine** and its N-methylol derivatives exhibit cytotoxicity against various cancer cell lines.[16][17] The prevailing hypothesis is that the toxicity of these compounds is largely attributable to the release of formaldehyde, a known cytotoxic agent.[16] One study on a human ovarian cancer cell line demonstrated that the cytotoxic effects of HMM and its metabolites were time-dependent, with significant inhibition of [3H]TdR uptake observed after 120 hours of incubation.[17] However, there is no established, specific signaling pathway that is directly modulated by **Hexamethylolmelamine** itself. Its anticancer evaluation has been more focused on its more stable derivative, Hexamethylmelamine (Altretamine).

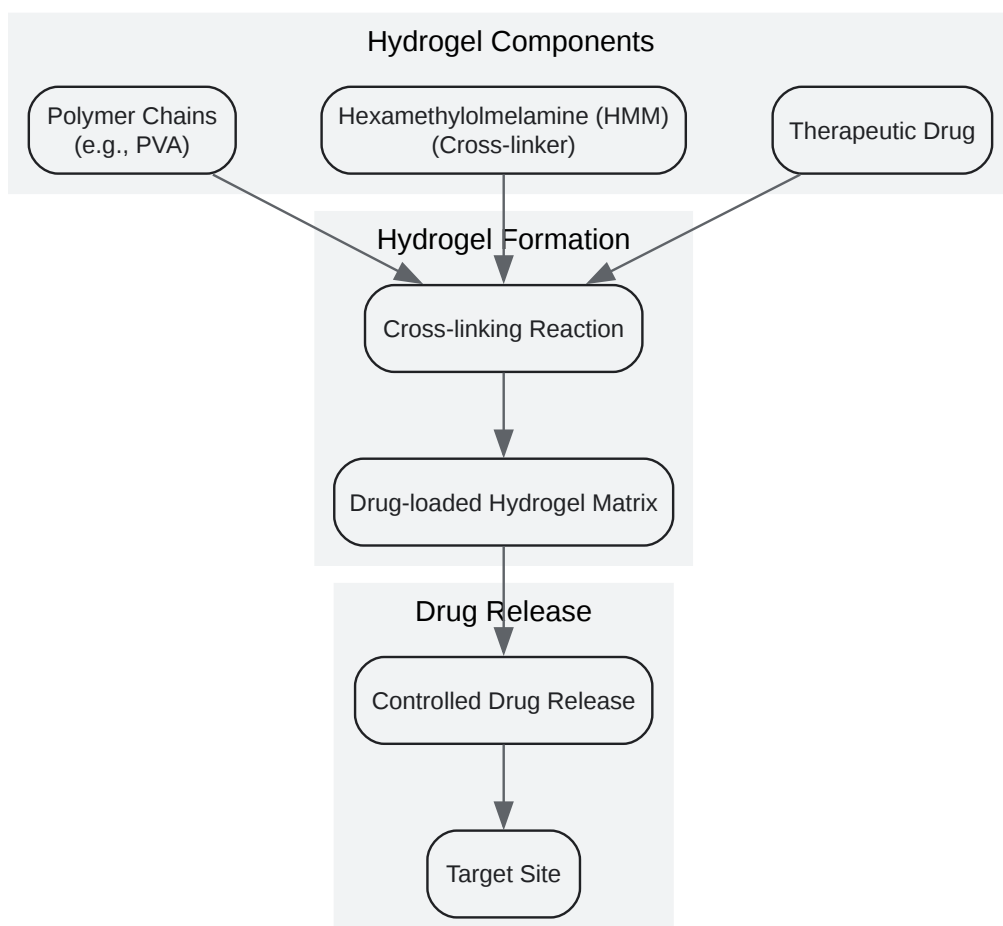
5.2. Role in Drug Delivery Systems

The multiple hydroxyl groups of **Hexamethylolmelamine** make it an effective cross-linking agent. This property is utilized in the formation of hydrogels, which are three-dimensional polymer networks capable of holding large amounts of water. Hydrogels are extensively researched as vehicles for controlled drug delivery.

Hexamethylolmelamine and similar melamine-based crosslinkers can be used to form hydrogels with biocompatible polymers like polyvinyl alcohol (PVA). The cross-linking density of the hydrogel, which can be controlled by the concentration of the cross-linking agent, influences the swelling behavior and the release kinetics of encapsulated drugs. This allows for the design of drug delivery systems with tailored release profiles.

The diagram below illustrates the conceptual role of **Hexamethylolmelamine** as a cross-linker in a hydrogel-based drug delivery system.

HMM as a Cross-linker in a Drug Delivery Hydrogel



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Conceptual use of HMM in hydrogel drug delivery.

Conclusion

Hexamethylolmelamine holds a significant place in the history of polymer chemistry as a foundational building block for melamine-formaldehyde resins. Its discovery in the early 20th century paved the way for the development of a wide range of durable and versatile materials. While its direct application in drug development is limited, its cytotoxic properties and its utility

as a cross-linking agent in drug delivery systems continue to be of interest to researchers. This guide has provided a detailed overview of the historical context, synthesis, and scientific relevance of **Hexamethylolmelamine**, offering a valuable resource for professionals in the field.

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